

Application Note: Determination of Spiroxamine Residues by Gas Chromatography

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Compound of Interest

Compound Name: Spiroxamine

Cat. No.: B1682169

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Abstract

This document provides a detailed methodology for the analysis of **spiroxamine** residues in various matrices, with a focus on grapes, must, and wine. The protocols outlined below utilize gas chromatography (GC) coupled with either a mass spectrometer (MS) or a flame ionization detector (FID) for the separation and quantification of **spiroxamine** diastereomers A and B. This application note includes comprehensive experimental protocols, instrument parameters, and performance data to facilitate the accurate and precise measurement of **spiroxamine** residues.

Introduction

Spiroxamine is a fungicide used to control a variety of fungal diseases in crops such as grapes and cereals.^{[1][2]} Its application necessitates reliable analytical methods to monitor residue levels in food products to ensure consumer safety and compliance with regulatory limits. Gas chromatography is a robust and sensitive technique well-suited for the analysis of volatile and semi-volatile compounds like **spiroxamine**. This note details two primary sample extraction procedures and the subsequent analysis by GC-MS or GC-FID.

Experimental Protocols

Two primary extraction procedures are presented for the analysis of **spiroxamine** in grapes, must, and wine. Procedure I is a targeted approach for **spiroxamine**, while Procedure II is suitable for a multi-residue analysis.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Procedure I: Alkaline Cyclohexane-Dichloromethane Extraction

This method is applicable to grapes, must, and wine samples.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Materials:

- Homogenized sample (grapes, must, or wine)
- Cyclohexane
- Dichloromethane
- Sodium hydroxide (NaOH) solution
- Anhydrous sodium sulfate
- Centrifuge and centrifuge tubes
- Rotary evaporator
- Vortex mixer

Protocol:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 20 mL of a cyclohexane-dichloromethane (9:1, v/v) mixture.
- Add 1 mL of 5M sodium hydroxide solution to create alkaline conditions.
- Vortex the mixture vigorously for 2 minutes.
- Centrifuge the mixture at 4000 rpm for 5 minutes.

- Transfer the upper organic layer to a clean tube containing anhydrous sodium sulfate to remove any residual water.
- Evaporate the solvent to dryness under a gentle stream of nitrogen or using a rotary evaporator at 40°C.[4]
- Reconstitute the residue in 1 mL of cyclohexane for GC-MS analysis.[4]

Procedure II: Acetone-Dichloromethane-Petroleum Ether Extraction

This procedure is primarily used for grape samples and is part of a broader multi-residue analysis approach.[3][5]

Materials:

- Homogenized grape sample
- Acetone
- Dichloromethane
- Petroleum ether
- Anhydrous sodium sulfate
- Centrifuge and centrifuge tubes
- Rotary evaporator
- Vortex mixer

Protocol:

- Weigh 10 g of the homogenized grape sample into a 50 mL centrifuge tube.
- Add 20 mL of acetone and vortex for 2 minutes.

- Add 10 mL of dichloromethane and 10 mL of petroleum ether.
 - Vortex the mixture vigorously for 3 minutes.
 - Centrifuge at 4000 rpm for 5 minutes.
 - Transfer the organic supernatant to a clean tube.
 - Add anhydrous sodium sulfate to the extract to remove moisture.
 - Evaporate the solvent to dryness using a rotary evaporator at 40°C.
 - Reconstitute the residue in 1 mL of 2,2,4-trimethylpentane-toluene (9:1, v/v) for GC analysis.
- [\[3\]](#)[\[4\]](#)[\[5\]](#)

Gas Chromatography (GC) Method

The following GC parameters are recommended for the analysis of **spiroxamine**.

GC-MS (Ion Trap) Conditions

- GC System: Gas chromatograph with an ion trap mass spectrometer.
- Column: HP-5MS (or equivalent), 30 m x 0.25 mm I.D., 0.25 µm film thickness.
- Injector Temperature: 250°C
- Injection Volume: 1 µL, splitless mode.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 1 minute.
 - Ramp to 150°C at 25°C/min.
 - Ramp to 300°C at 10°C/min, hold for 5 minutes.

- MS Transfer Line Temperature: 280°C
- Ionization Mode: Electron Ionization (EI)
- Mass Range: Scan from m/z 50-350.
- Monitored Ions (for SIM mode): Specific ions for **spiroxamine** diastereomers A and B should be determined from the mass spectrum of a standard.

GC-FID Conditions

- GC System: Gas chromatograph with a Flame Ionization Detector (FID).
- Column: HP-5 (or equivalent), 30 m x 0.32 mm I.D., 0.25 µm film thickness.[6]
- Injector Temperature: 250°C
- Injection Volume: 1 µL, split mode.
- Carrier Gas: Nitrogen or Helium.
- Oven Temperature Program: A temperature programming approach is used.[6] A suggested program is:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp to 280°C at 15°C/min, hold for 10 minutes.
- Detector Temperature: 300°C
- Internal Standard: Dicyclohexylphthalate can be used as an internal standard.[6]

Data Presentation

The performance of the described methods has been validated, and the quantitative data is summarized in the tables below.

Table 1: Method Performance in Grapes, Must, and Wine (GC-MS)

| Matrix | Fortification Level (mg/kg) | Recovery (%) | RSD (%) | LOQ (mg/kg) |
|------------|-----------------------------|--------------|---------|---------------------------|
| Grapes | 0.02 - 5.0 | 78 - 102 | < 13 | 0.02 or 0.10 ¹ |
| Must | 0.02 - 5.0 | 78 - 102 | < 13 | 0.02 |
| Red Wine | 0.02 - 5.0 | 90 - 101 | < 9 | 0.02 |
| White Wine | 0.02 - 5.0 | 90 - 101 | < 9 | 0.02 |

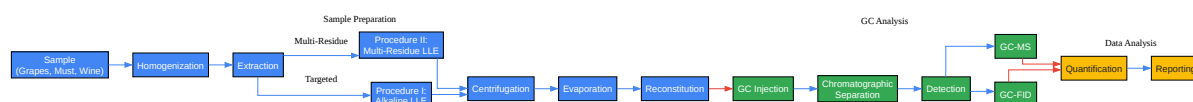
¹ LOQ for grapes is dependent on the extraction procedure used.[3][4][5]

Table 2: Method Performance for a Pesticide Formulation (GC-FID)

| Analyte | Linearity Range (µg/mL) | Correlation Coefficient (r ²) | LOD (µg/mL) | LOQ (µg/mL) | Accuracy (%) |
|---------------|-------------------------|---|-------------|-------------|--------------|
| Spirothiamine | 1 - 1000 | 0.999 | 0.5 | 2 | 98.5 - 100.8 |

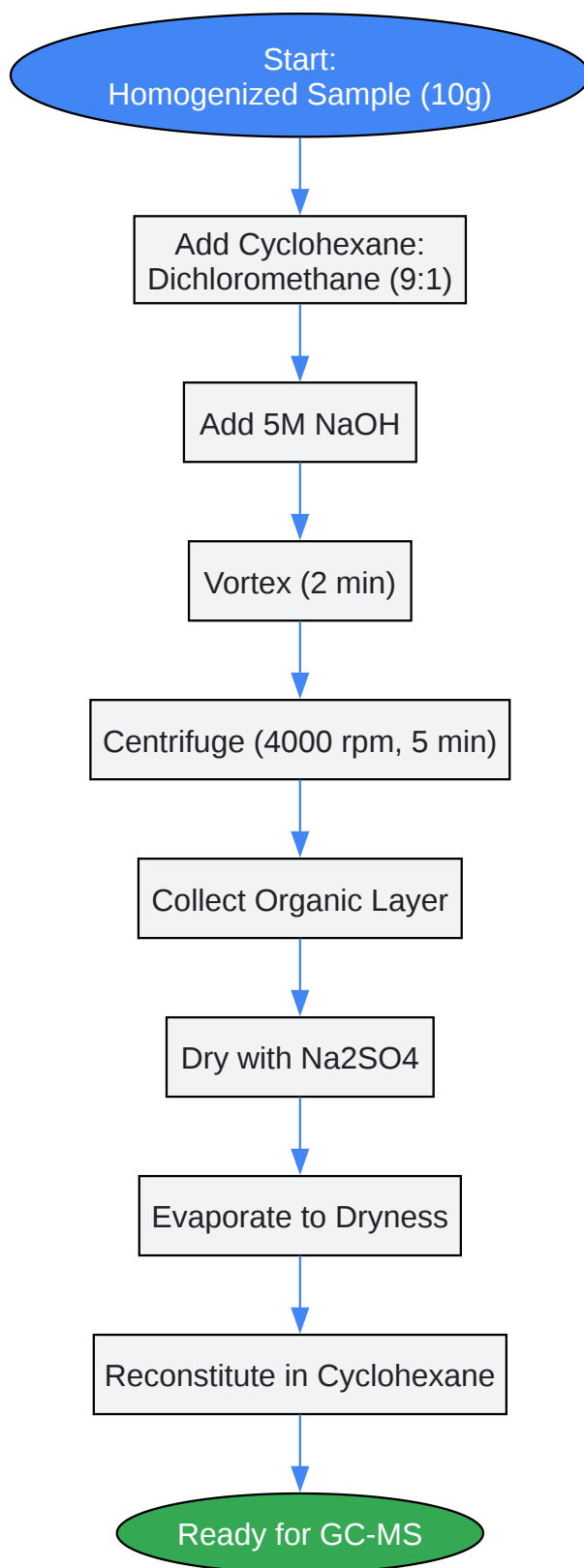
Visualizations

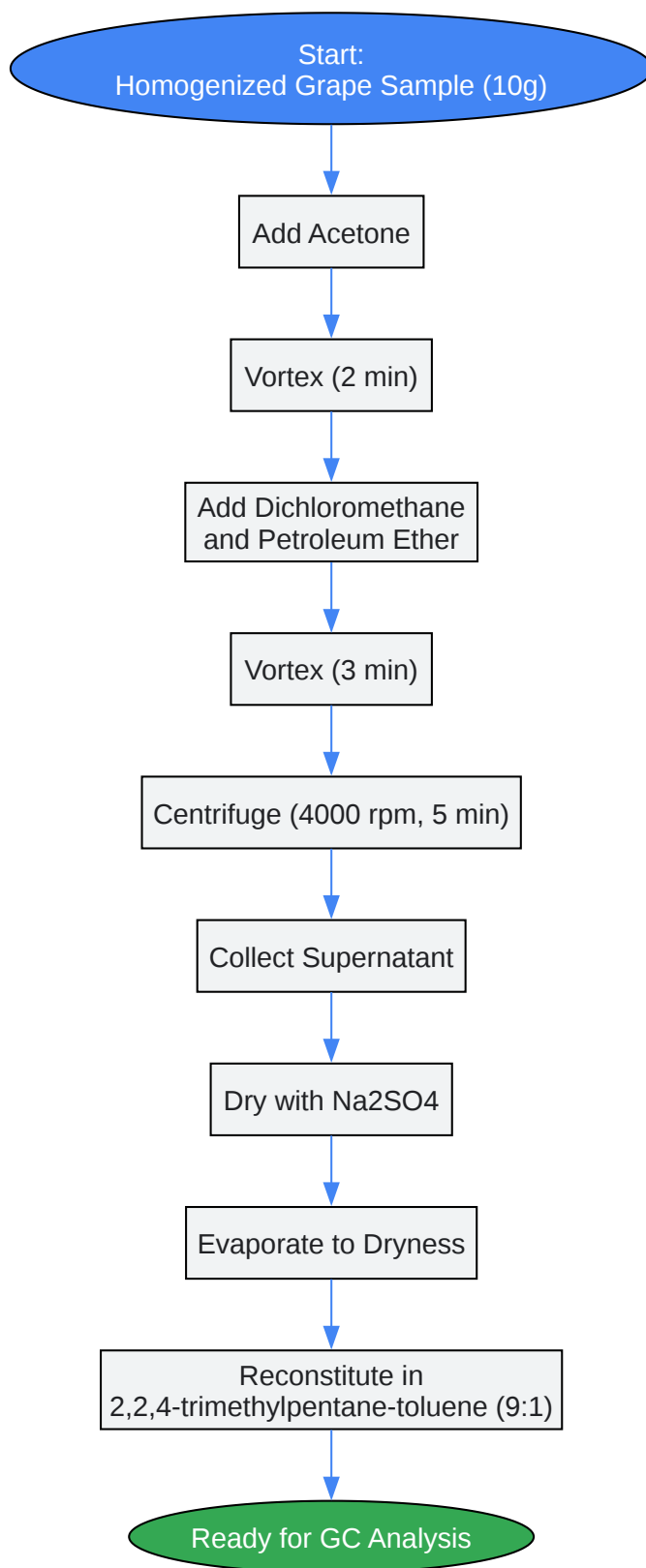
The following diagrams illustrate the logical workflow of the analytical procedures.



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Caption: Overall workflow for **Spiroxamine** residue analysis.





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